

Technical Guide: FTIR Characterization of 6-Nitroquinoxalin-5-amine

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Compound of Interest

Compound Name: 6-Nitroquinoxalin-5-amine

CAS No.: 57436-91-6

Cat. No.: B3053990

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Executive Summary

6-Nitroquinoxalin-5-amine (CAS: 57436-91-6) is a critical bicyclic heteroaromatic intermediate, often utilized as a scaffold in the synthesis of kinase inhibitors, dyes, and electroluminescent materials.^{[1][2][3][4]} Its structural duality—possessing both an electron-donating primary amine (

) and an electron-withdrawing nitro group (

) in an ortho relationship on the quinoxaline core—creates a unique vibrational fingerprint.

This guide provides a high-resolution analysis of its Fourier Transform Infrared (FTIR) spectrum. Unlike generic spectral lists, we focus on the diagnostic peaks that distinguish this compound from its synthetic precursors (e.g., 6-nitroquinoxaline) and structural isomers. Special attention is given to the intramolecular hydrogen bonding effects that shift characteristic frequencies, a common pitfall in routine analysis.

Part 1: Detailed Spectral Analysis

The FTIR spectrum of **6-Nitroquinoxalin-5-amine** is dominated by the interplay between the amine and nitro groups. The quinoxaline ring provides a stable aromatic background, but the functional groups drive the identification.

The Amino Group () Region

In a standard primary aromatic amine, you expect two sharp bands above

(asymmetric and symmetric stretching). However, in **6-Nitroquinoxalin-5-amine**, the ortho-positioning of the nitro group induces strong intramolecular hydrogen bonding.

- Observation: The N-H stretching bands are often shifted to lower frequencies and broadened compared to non-nitrated analogues.
- Diagnostic Peaks:
 - N-H stretching :
: $\nu_{\text{N-H}}$
(Medium)
 - N-H bending :
(Medium, often broadened)[5]
 - Scissoring:
(Strong, overlaps with ring C=C)

The Nitro Group () Region

The nitro group is the most intense feature in the fingerprint region. Its conjugation with the aromatic ring, further perturbed by the amino group's electron donation (push-pull system), results in distinct shifts.

- Diagnostic Peaks:
 - Asymmetric:

(Very Strong). Note: This is lower than non-conjugated nitro compounds due to resonance.

- Symmetric:

(Strong).

The Quinoxaline Scaffold

The bicyclic heteroaromatic ring exhibits characteristic "breathing" and stretching modes.

- Diagnostic Peaks:

- Ring Stretch:

(Medium-Strong).

- Ring Skeleton Vibrations:

and

.

- Out-of-Plane Bending:

(Dependent on substitution pattern).

Part 2: Comparative Performance Analysis

To validate the identity of **6-Nitroquinoxalin-5-amine**, it must be compared against its likely synthetic precursors or "alternatives" in the reaction pathway. This comparison highlights the spectral evolution of the compound.[\[5\]](#)

Comparative Data Table

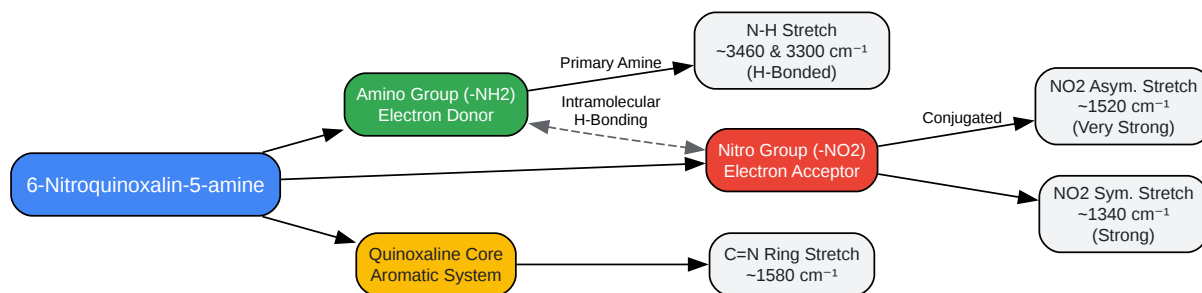
Functional Group	Mode	Target: 6-Nitroquinoxaline-5-amine	Precursor: 6-Nitroquinoxaline	Alternative: 5-Aminoquinoxaline
Amine ()	Stretch ()	Present (Doublet,)	Absent	Present (Doublet, sharper)
Bend ()	Present ()	Absent	Present ()	Absent
Nitro ()	Asym Stretch ()	Present ()	Present ()	
Sym Stretch ()	Present ()	Present ()	Absent	
Ring	C=N / C=C			

Technical Insights for Differentiation

- Vs. 6-Nitroquinoxaline: The appearance of the N-H doublet at
 is the definitive "Go/No-Go" signal for the successful amination of the starting material.
- Vs. 5-Aminoquinoxaline: The presence of the massive nitro peaks at
 clearly distinguishes the nitrated product from the non-nitrated amine.
- The "Ortho-Effect": In the Target compound, the N-H peaks may appear less sharp than in 5-Aminoquinoxaline due to the H-bonding with the adjacent nitro oxygen.

Part 3: Visualization of Structural Vibrations

The following diagram illustrates the key vibrational modes mapped to the chemical structure, providing a visual logic for the spectral assignments.



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Figure 1: Correlation map between functional groups and diagnostic FTIR peaks for **6-Nitroquinoxalin-5-amine**.

Part 4: Experimental Protocol

To ensure reproducibility and high spectral resolution, the following protocol is recommended.

Method: KBr Pellet Transmission (Preferred)

Why: KBr pellets typically yield sharper peaks for solid aromatic amines compared to ATR, allowing for better resolution of the N-H doublet.

- Sample Preparation:
 - Take ~1-2 mg of dry **6-Nitroquinoxalin-5-amine**.
 - Mix with ~100-150 mg of spectroscopic grade Potassium Bromide (KBr).
 - Grind the mixture in an agate mortar until a fine, uniform powder is achieved (particle size < 2 μm to avoid scattering).
- Pellet Formation:
 - Place the powder in a 13mm die set.
 - Apply vacuum for 2 minutes to remove moisture.

- Compress at 8-10 tons of pressure for 1-2 minutes to form a transparent disc.
- Acquisition:
 - Range:

.
 - Resolution:

(Standard) or

(High Res).
 - Scans: Minimum 32 scans to improve Signal-to-Noise ratio.
 - Background: Run a blank KBr pellet prior to the sample.

Method: ATR (Attenuated Total Reflectance)

Alternative: Faster, but may show slight peak shifts and lower intensity in the high-wavenumber region (

).

- Ensure the crystal (Diamond or ZnSe) is clean.
- Apply high pressure to the solid sample to ensure good contact.
- Note: Peak positions in ATR may be shifted by 2-5

lower than transmission data due to the wavelength-dependent depth of penetration.

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